

# Application Note: Identification of Arachidyl Oleate by Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: Arachidyl oleate

Cat. No.: B1238231

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## Introduction

**Arachidyl oleate** (eicosyl oleate) is a long-chain wax ester composed of arachidyl alcohol (a 20-carbon saturated fatty alcohol) and oleic acid (an 18-carbon monounsaturated fatty acid). It is found in various natural products and is used in the pharmaceutical, cosmetic, and food industries as an emollient, lubricant, and formulation excipient. Accurate and reliable identification and quantification of **Arachidyl oleate** are crucial for quality control, formulation development, and stability testing. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the analysis of volatile and semi-volatile compounds like wax esters, offering high sensitivity and structural elucidation capabilities.<sup>[1]</sup> Due to the high molecular weight and low volatility of **Arachidyl oleate**, a high-temperature GC-MS method is required for its analysis in its intact form.

This application note provides a detailed protocol for the identification of **Arachidyl oleate** using a high-temperature capillary GC-MS system.

## Experimental Protocols

### Sample Preparation

The sample preparation method for **Arachidyl oleate** is straightforward, typically involving dissolution in a suitable organic solvent.

Materials:

- **Arachidyl oleate** sample
- Hexane or Toluene (High purity, GC-MS grade)
- Volumetric flasks
- Micropipettes
- Autosampler vials with caps

Protocol:

- Accurately weigh a precise amount of the **Arachidyl oleate** sample.
- Dissolve the sample in hexane or toluene to a final concentration of 0.1–1.0 mg/mL.
- Vortex the solution to ensure complete dissolution.
- Transfer an aliquot of the solution into a GC-MS autosampler vial.

## GC-MS Instrumentation and Conditions

A high-temperature capillary gas chromatograph coupled to a mass spectrometer is essential for the analysis of intact **Arachidyl oleate**. The following parameters are recommended and can be adapted for specific instruments.

Parameter	Recommended Setting
Gas Chromatograph	Agilent 8890 GC or equivalent
Mass Spectrometer	7010B Triple Quadrupole GC/MS or equivalent
Injector	Split/Splitless Inlet
Injector Temperature	380-390°C
Injection Volume	1 µL
Injection Mode	Splitless (or a high split ratio for concentrated samples)
Carrier Gas	Helium
Flow Rate	1.0 - 1.5 mL/min (Constant Flow Mode)
GC Column	
Type	DB-1 HT or HP-5MS fused-silica capillary column
Dimensions	15 m x 0.25 mm ID, 0.10 µm film thickness
Oven Temperature Program	
Initial Temperature	120°C, hold for 1 min
Ramp 1	15°C/min to 240°C
Ramp 2	8°C/min to 390°C, hold for 6 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Transfer Line Temperature	325°C
Mass Scan Range	m/z 50-700

## Data Presentation

### Quantitative Data Summary

The following table summarizes the key quantitative data for the identification of **Arachidyl oleate** by GC-MS.

Parameter	Value	Reference
Molecular Formula	C <sub>38</sub> H <sub>74</sub> O <sub>2</sub>	[2]
Molecular Weight	562.99 g/mol	[2][3]
Kovats Retention Index	3922.1 (Standard non-polar column)	[2]

### Mass Spectral Data

Confident identification of **Arachidyl oleate** is achieved through the analysis of its mass spectrum. The fragmentation pattern of wax esters with an unsaturated fatty acyl moiety is characterized by several key ions.

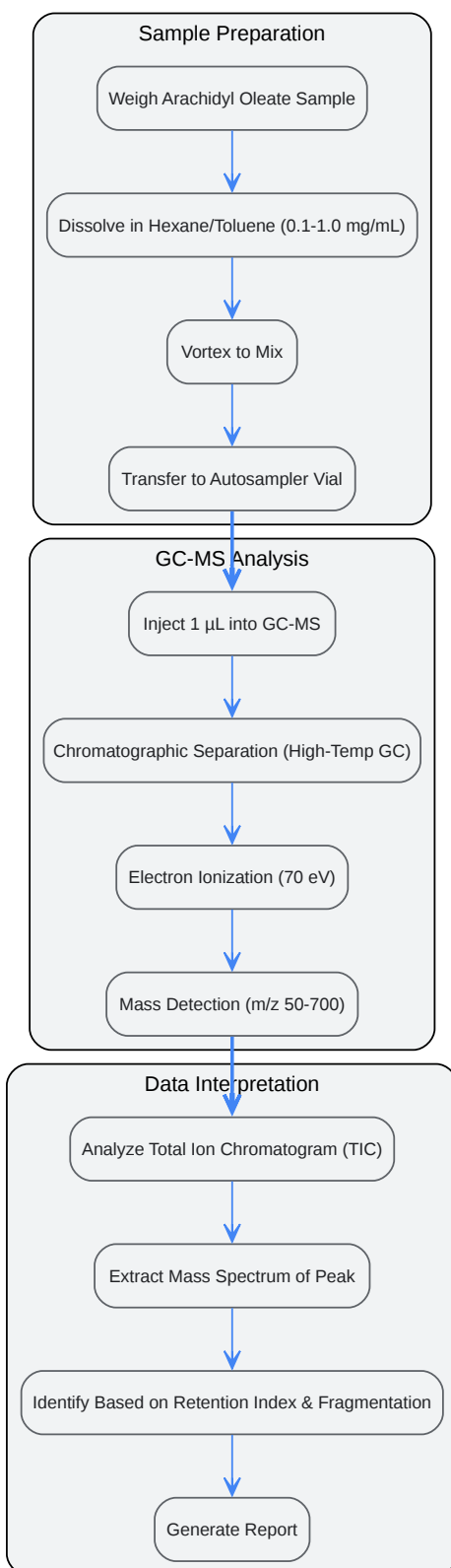
Ion Type	Description	Expected m/z for Arachidyl Oleate
[M] <sup>+</sup> •	Molecular Ion	562
[RCOOH <sub>2</sub> ] <sup>+</sup>	Protonated Oleic Acid	283
[RCO] <sup>+</sup>	Oleoyl Cation	265
[RCO - H <sub>2</sub> O] <sup>+</sup>	Dehydrated Oleoyl Cation	247
[R] <sup>+</sup>	Arachidyl Cation	280
[R' - H] <sup>+</sup>	Arachidyl Alkene Cation	279

Note: The relative intensities of these ions may vary depending on the specific GC-MS instrument and tuning parameters.

## Mandatory Visualization

### Experimental Workflow

The overall workflow for the GC-MS analysis of **Arachidyl oleate** is depicted in the following diagram.



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Caption: Experimental workflow for **Arachidyl oleate** identification by GC-MS.

## Conclusion

The GC-MS method detailed in this application note provides a robust and reliable approach for the identification of **Arachidyl oleate**. The use of a high-temperature capillary column and appropriate temperature programming is critical for the successful elution and analysis of this high molecular weight wax ester. By comparing the retention index and the characteristic mass spectral fragmentation pattern with known values, researchers, scientists, and drug development professionals can confidently identify **Arachidyl oleate** in various sample matrices, ensuring product quality and facilitating research and development.

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## References

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